

# Pentafluorobenzene: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentafluorobenzene

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This guide provides an in-depth overview of the essential safety and handling precautions for **pentafluorobenzene** (C<sub>6</sub>HF<sub>5</sub>), a versatile fluorinated aromatic compound utilized in organic synthesis, advanced materials science, and as a solvent in various chemical processes.<sup>[1][2]</sup> Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the protection of the environment.

## Chemical and Physical Properties

**Pentafluorobenzene** is a colorless to light yellow liquid with a faint, sweet odor.<sup>[1]</sup> It is characterized by high thermal stability, low reactivity, and chemical inertness, making it a valuable component in high-temperature reactions and as a non-reactive solvent.<sup>[1][2]</sup> However, it is also highly flammable and possesses specific hazards that necessitate careful handling.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of **Pentafluorobenzene**

Property	Value
Molecular Formula	C <sub>6</sub> HF <sub>5</sub> [1][4][5]
Molecular Weight	168.07 g/mol [2][4][5]
CAS Number	363-72-4[1][4][5]
Appearance	Colorless to light yellow liquid[1][2][6]
Odor	Faint, sweet odor[1]
Melting Point	-48 °C (-54.4 °F)[2][4][5][6]
Boiling Point	85 °C (185 °F)[2][4][5][6]
Flash Point	10 °C (50 °F) - Closed Cup[4][5]
Density	1.514 g/mL at 25 °C[6][7]
Vapor Density	5.80 (Air = 1.0)[4][8]
Solubility in Water	Insoluble[1][3][6]
Stability	Stable under normal conditions.[1][4][6]

## Hazard Identification and Classification

**Pentafluorobenzene** is classified as a hazardous substance with multiple risk factors. Understanding these hazards is the first step toward safe handling.

Table 2: GHS Hazard Classification for **Pentafluorobenzene**

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[9][10]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[9][10]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][9]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[4][9]
Hazardous to the Aquatic Environment, Long-term Hazard	3	H412: Harmful to aquatic life with long lasting effects[9]

#### Primary Hazards:

- **Flammability:** **Pentafluorobenzene** is a highly flammable liquid and vapor.[1][3][9] Vapors are heavier than air and may travel considerable distances to a source of ignition and flash back.[4][5]
- **Health Hazards:** It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4][9][11] The toxicological properties have not been fully investigated.[3]
- **Environmental Hazards:** It is harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[9]

## Safe Handling and Storage Protocols

Strict adherence to safe handling and storage procedures is mandatory when working with **pentafluorobenzene**.

## Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[9][12] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][5][8]
- Ignition Sources: All sources of ignition, including open flames, sparks, and hot surfaces, must be eliminated from the work area.[1][9] Use explosion-proof electrical, ventilating, and lighting equipment.[4][8][9]
- Static Discharge: Take precautionary measures against static discharges.[4][5][9] All metal parts of equipment must be grounded to prevent the ignition of vapors by static electricity.[4][5] Use non-sparking tools.[4][9]

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specifications and Remarks
Eyes/Face	Safety glasses with side shields or chemical goggles.[9]	Contact lenses may pose a special hazard as they can absorb and concentrate irritants.[9] A written policy on contact lens use should be established.[9]
Skin	Chemical-resistant gloves (e.g., Viton®, PVC).[5][9]	The breakthrough time of the glove material must be considered.[5][9] Always inspect gloves before use.[5] Wear appropriate protective clothing, such as a lab coat or overalls, to prevent skin exposure.[5][9][12] An apron may be necessary for larger quantities.[9]
Respiratory	Not typically required for small-scale laboratory use with adequate ventilation.	For large-scale use, emergencies, or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[4][5]
Footwear	Safety footwear or safety gumboots (e.g., Rubber).[9]	Non-sparking safety or conductive footwear should be considered.[9]

## Storage

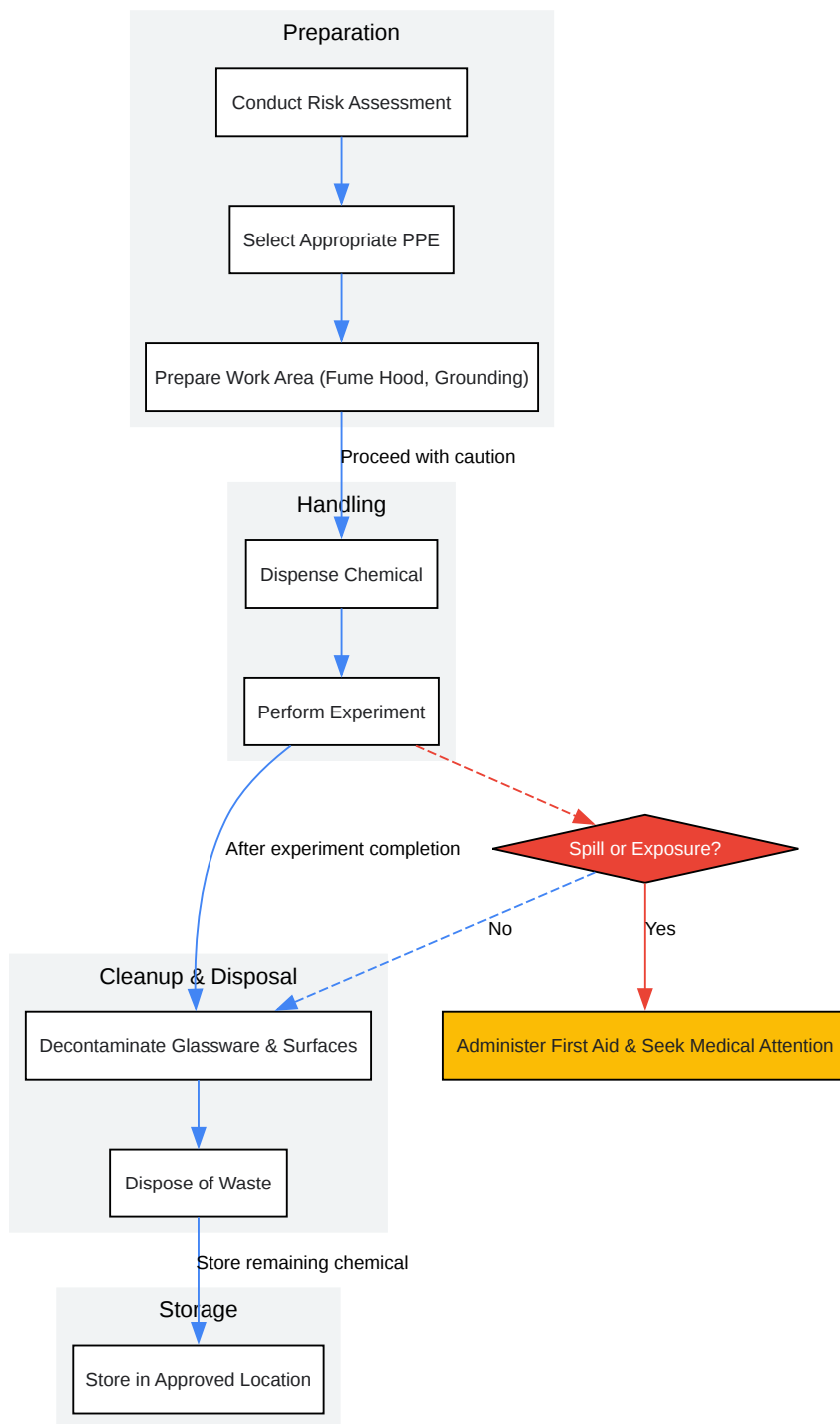
- Store in a tightly closed, original container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][5][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][9]

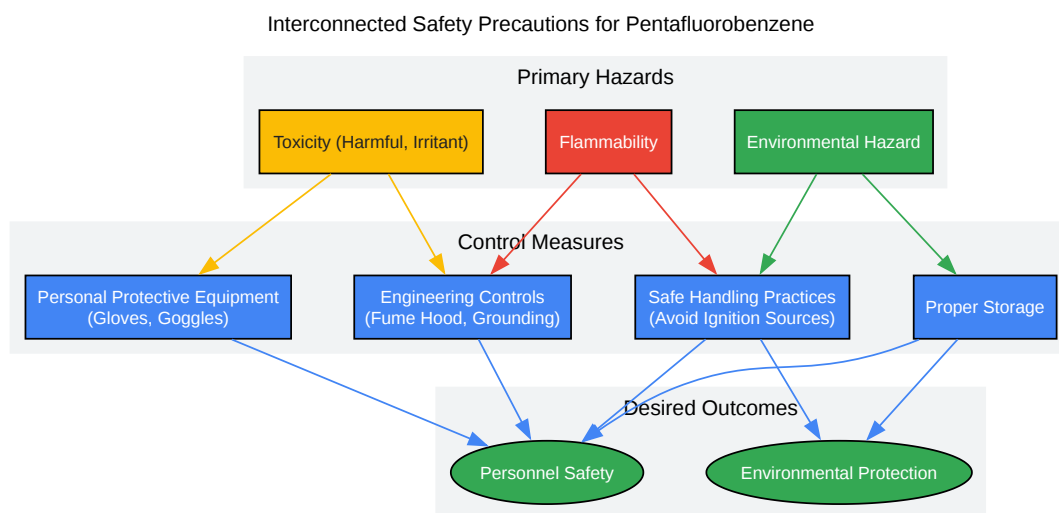
- Store away from incompatible materials, particularly strong oxidizing agents.[1][4][6]
- Protect containers from physical damage and check regularly for leaks.[9]
- DO NOT store in pits, depressions, basements, or areas where vapors may be trapped.[9]

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **pentafluorobenzene** in a laboratory setting.

## Workflow for Safe Handling of Pentafluorobenzene





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